

An In-depth Technical Guide to 2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile

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Compound of Interest

Compound Name: 2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile**, a versatile organic compound with significant potential in various scientific and therapeutic fields. This document details its chemical identity, physicochemical properties, synthesis, and its role in modulating cellular signaling pathways.

Chemical Identity and Synonyms

2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile is a nitrile-functionalized organic compound. For clarity and comprehensive database searching, a list of its synonyms and identifiers is provided below.

Identifier Type	Value
Systematic Name	2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile
CAS Number	95689-38-6
Molecular Formula	C ₉ H ₁₁ N ₃ O
Molecular Weight	177.21 g/mol [1]
IUPAC Name	2-[(E)-3-(dimethylamino)-1-methoxyallylidene]propanedinitrile
Synonyms	2-[3-(DIMETHYLAMINO)-1-METHOXY-2-PROPYNYLIDENE]MALONONITRILE, 1,1-Dicyano-2-methoxy-4-dimethylamino-1,3-butadiene, AURORA KA-6309, 1,1-dicyano-4-(N,N-dimethylamino)-2-methoxy-1,3-butadiene, (E)-2-(3-(Dimethylamino)-1-methoxyallylidene)malononitril

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical and available spectroscopic data for **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile** and its closely related analogs.

Property	Value
Melting Point	130 °C[1]
Boiling Point	323.1 °C[1]
Density	1.078 g/cm ³
Solubility	Soluble in chlorinated solvents such as dichloromethane.[1]
Appearance	Orange solid
¹ H NMR (CDCl ₃ , 400 MHz) of 2-(4-(Dimethylamino)benzylidene)malononitrile	δ: 7.80 (d, J = 8.9 Hz, 2H), 7.44 (s, 1H), 6.70 (d, J = 8.9 Hz, 2H), 3.14 (s, 6H)[2]
¹³ C NMR (CDCl ₃ , 100 MHz) of 2-(4-(Dimethylamino)benzylidene)malononitrile	δ: 158.0, 154.1, 133.7, 119.4, 115.9, 114.9, 111.7, 71.9, 40.1[2]
Mass Spectrum (EI) of 2-benzylidenemalononitrile	m/z 154 (M+), 127, 103, 76[3]

Note: Specific spectroscopic data for **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile** is not readily available in the provided search results. The data presented is for the closely related and structurally similar compounds, 2-(4-(Dimethylamino)benzylidene)malononitrile and 2-benzylidenemalononitrile, to provide an expected spectral profile.

Experimental Protocols

Synthesis via Knoevenagel Condensation

The synthesis of **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile** is typically achieved through a Knoevenagel condensation reaction. This reaction involves the nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by a dehydration reaction.

General Protocol:

- An appropriate aldehyde or ketone is reacted with an active methylene compound, such as malononitrile.

- The reaction is typically carried out in a suitable solvent, such as ethanol or a mixture of ethanol and water.
- A basic catalyst, such as piperidine or a benign catalyst like ammonium acetate, is often employed to facilitate the reaction.[4]
- The reaction mixture is stirred at room temperature or heated to a specific temperature (e.g., 75 °C) for a period ranging from minutes to several hours, with the progress monitored by Thin Layer Chromatography (TLC).[5]
- Upon completion, the product is isolated. If the product precipitates, it can be collected by filtration after cooling and washing with a non-solvent like cold water.
- If the product is soluble in the reaction mixture, it is extracted with an organic solvent like ethyl acetate.
- The crude product is then purified, typically by column chromatography on silica gel.[5]

Purification

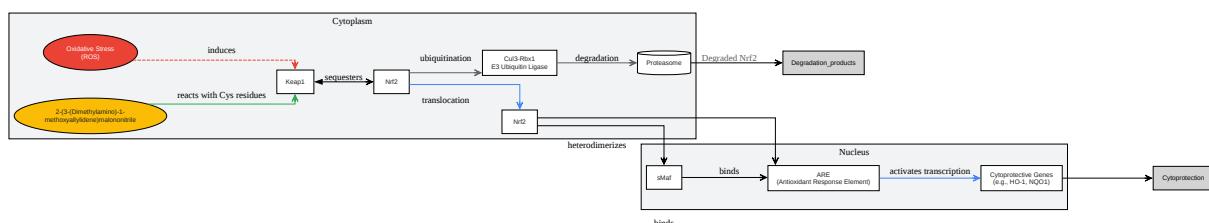
Column Chromatography:

- A slurry of silica gel (100-200 mesh) in a suitable non-polar solvent (e.g., hexane) is packed into a glass column.
- The crude product is dissolved in a minimal amount of the eluent or a slightly more polar solvent and loaded onto the top of the silica gel bed.
- The column is eluted with a solvent system of increasing polarity, for example, a gradient of ethyl acetate in hexane.
- Fractions are collected and analyzed by TLC to identify those containing the pure product.
- The fractions containing the pure compound are combined, and the solvent is removed under reduced pressure to yield the purified **2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile**.

Signaling Pathway and Experimental Workflow Visualizations

Modulation of the Nrf2/Keap1 Signaling Pathway

Malononitrile derivatives have been identified as modulators of the Keap1-Nrf2 pathway, a critical signaling cascade in the cellular response to oxidative stress. Under basal conditions, the transcription factor Nrf2 is sequestered in the cytoplasm by Keap1, which facilitates its ubiquitination and subsequent proteasomal degradation. Electrophilic compounds, such as some malononitrile derivatives, can react with cysteine residues on Keap1, leading to a conformational change that disrupts the Keap1-Nrf2 interaction. This allows Nrf2 to translocate to the nucleus, where it binds to the Antioxidant Response Element (ARE) and initiates the transcription of a battery of cytoprotective genes.[6][7]

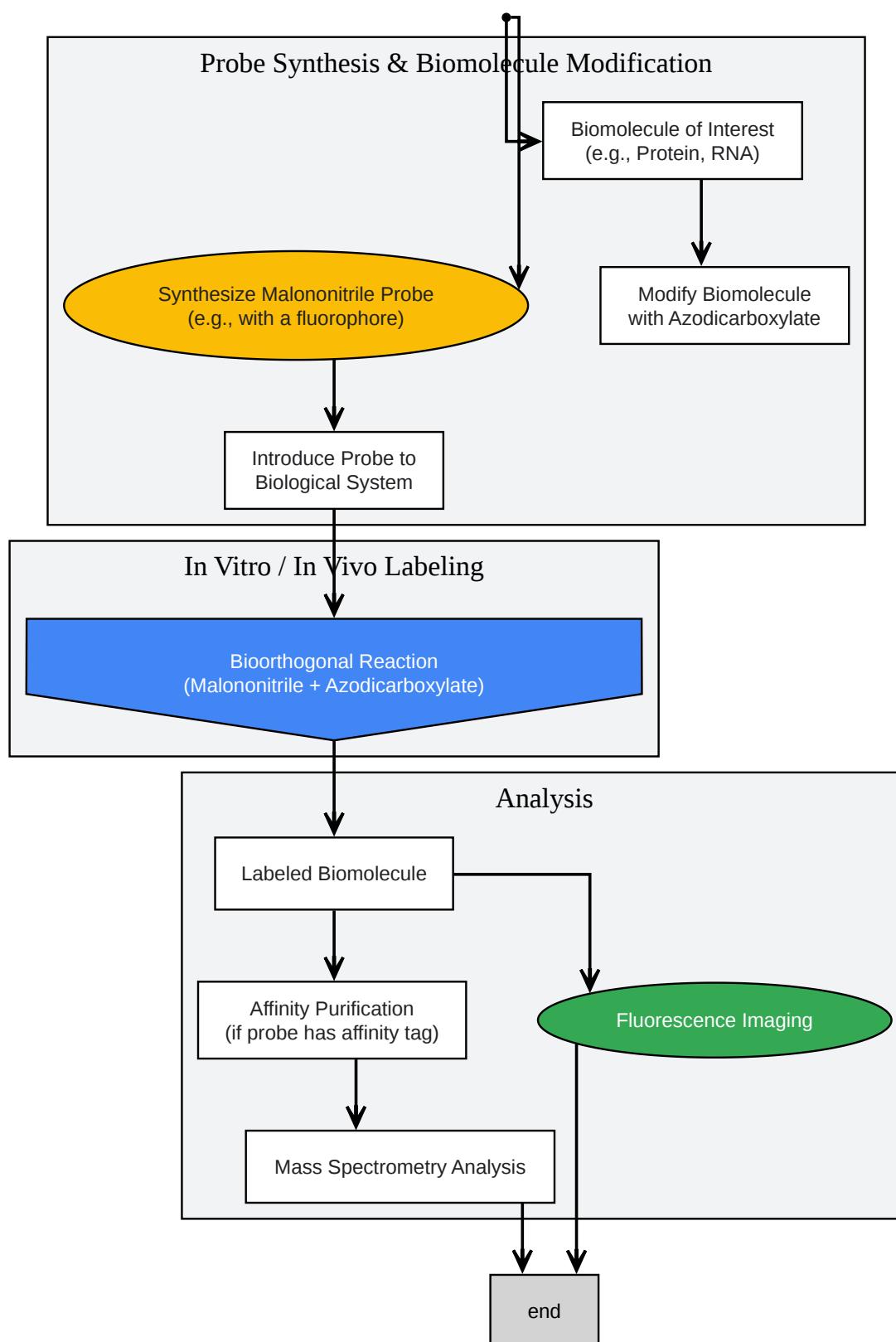


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Caption: Nrf2/Keap1 signaling pathway modulation.

Bioorthogonal Labeling Experimental Workflow

The unique reactivity of malononitriles makes them suitable for bioorthogonal chemistry, which involves chemical reactions that can occur inside of living systems without interfering with native biochemical processes.^{[8][9]} A malononitrile-containing probe can be used to label a specific biomolecule of interest that has been modified to contain a complementary reactive group, such as an azodicarboxylate. This allows for the visualization and tracking of biomolecules in their native environment.

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Caption: Bioorthogonal labeling workflow.

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References

- 1. 2-(3-(Dimethylamino)-1-methoxyallylidene)malononitrile | 95689-38-6 | Benchchem [benchchem.com]
- 2. rsc.org [rsc.org]
- 3. sedici.unlp.edu.ar [sedici.unlp.edu.ar]
- 4. bhu.ac.in [bhu.ac.in]
- 5. minio.scielo.br [minio.scielo.br]
- 6. msjonline.org [msjonline.org]
- 7. Contribution of Nrf2 Modulation to the Mechanism of Action of Analgesic and Anti-inflammatory Drugs in Pre-clinical and Clinical Stages - PMC [pmc.ncbi.nlm.nih.gov]
- 8. A catalyst-free bioorthogonal reaction for malononitrile addition to azodicarboxylates - PMC [pmc.ncbi.nlm.nih.gov]
- 9. repository.ubn.ru.nl [repository.ubn.ru.nl]
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